

1-Hydroxy-7-azabenzotriazole: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HOAt

Cat. No.: B021763

[Get Quote](#)

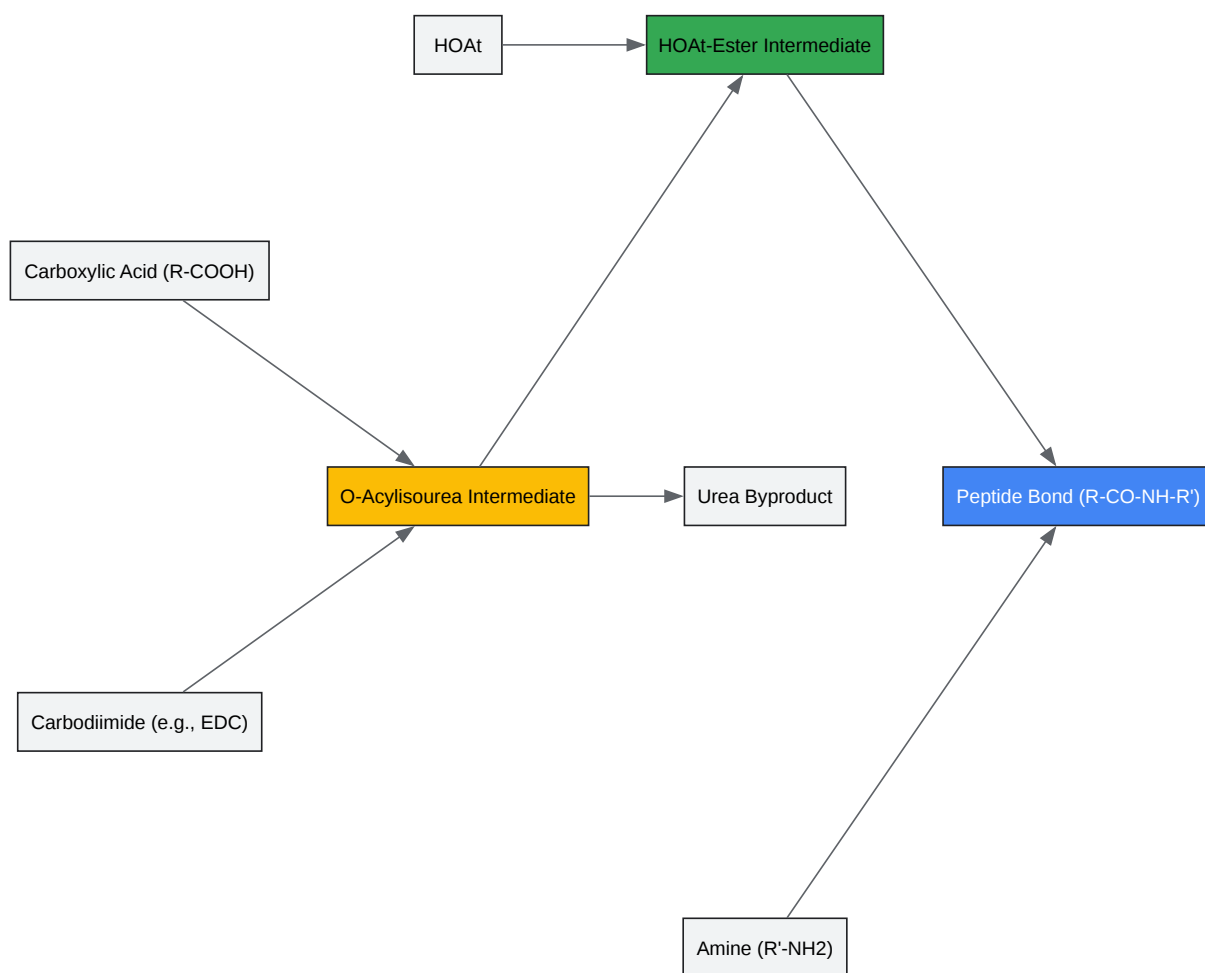
An in-depth examination of the structure, properties, and applications of 1-Hydroxy-7-azabenzotriazole (**HOAt**), a critical reagent in modern drug development and peptide synthesis.

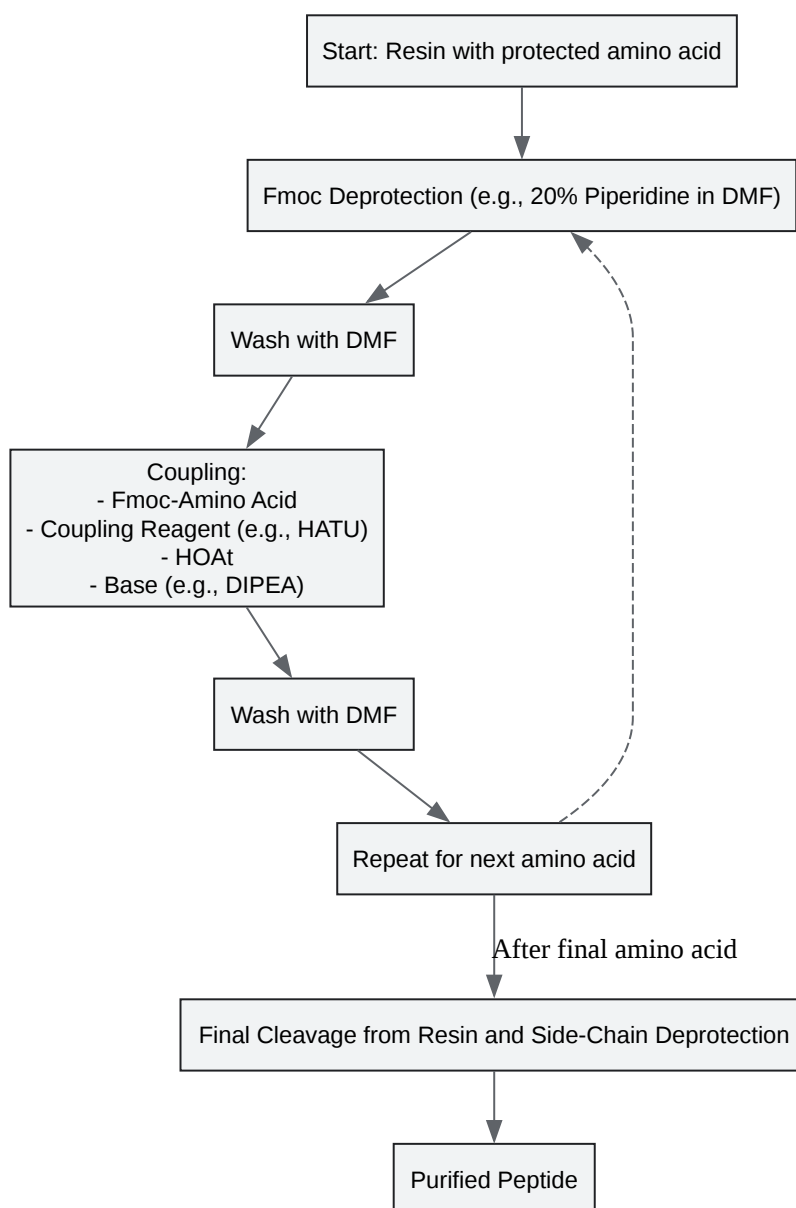
Introduction

1-Hydroxy-7-azabenzotriazole (**HOAt**) is a heterocyclic compound that has become an indispensable tool in the field of organic chemistry, particularly in peptide synthesis. Its superior performance as a coupling additive, primarily in the formation of amide bonds, has established it as a vital component in the synthesis of peptides and other complex organic molecules. This guide provides a comprehensive overview of the structure, properties, and applications of **HOAt**, with a focus on its utility for researchers, scientists, and professionals in drug development.

Structure and Chemical Properties

HOAt is a derivative of benzotriazole with a hydroxyl group attached to a nitrogen atom of the triazole ring and a nitrogen atom replacing a carbon in the benzene ring. This unique structure is central to its reactivity and efficacy as a coupling additive.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [1-Hydroxy-7-azabenzotriazole: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b021763#structure-and-properties-of-1-hydroxy-7-azabenzotriazole\]](https://www.benchchem.com/product/b021763#structure-and-properties-of-1-hydroxy-7-azabenzotriazole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com